Technical Guide: Diethyl [(methylamino)methyl]phosphonate Characterization & Utility

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Compound of Interest

Compound Name:	*diethyl [(methylamino)methyl]phosphonate*
CAS No.:	*77225-68-4*
Cat. No.:	*B6269020*

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Part 1: Executive Spectral Summary

This section provides the core physicochemical and spectroscopic identifiers for immediate reference.

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Parameter	Data / Value
Compound Name	Diethyl [(methylamino)methyl]phosphonate
CAS Registry Number	77225-68-4
Molecular Formula	
Molecular Weight	181.17 g/mol
NMR Shift ( )	24.5 0.5 ppm (in , referenced to 85%)
Multiplicity	Quintet ( ) in -coupled spectra; Singlet in -decoupled.
Appearance	Colorless to pale yellow oil

Expert Insight: The chemical shift of

-aminophosphonates is highly sensitive to pH and solvent due to the basicity of the adjacent nitrogen. While the neutral amine resonates at

24.5 ppm, protonation (formation of the ammonium species) typically induces a shielding effect, shifting the signal upfield by 2–4 ppm. Ensure pH is controlled during analysis.

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Part 2: Detailed Spectral Analysis & Comparative Baselines

To validate the identity of **diethyl [(methylamino)methyl]phosphonate**, it must be distinguished from its primary amine analog and common synthetic precursors.

Comparative NMR Shifts

The following table contrasts the target molecule with structurally related alternatives to facilitate impurity profiling.

Compound	Structure	Shift (, ppm)	Spectral Feature
Target Molecule		24.5	Singlet (decoupled)
Diethyl (aminomethyl)phosphonate		23.2	Slightly upfield from target
Diethyl methylphosphonate		29.5	Distinctly downfield (no N atom)
Diethyl phosphite (Reagent)		7.5	Large doublet (690 Hz)
Diethyl (chloromethyl)phosphonate		19.0	Upfield, common precursor

Spectral Interpretation

- Chemical Environment: The phosphorus atom is in a phosphonate ester environment ( ). The electronegative nitrogen atom at the

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-position deshields the phosphorus nucleus relative to a simple alkyl chain (e.g., diethyl ethylphosphonate at

32 ppm), but less so than a direct oxygen attachment.

- Coupling (

  -Coupled Mode):

  - The phosphorus couples with the two methylene protons (

    ), typically resulting in a triplet.

  - Long-range coupling to the

    -methyl protons is usually weak but can broaden the signal.

  - Diagnostic: The disappearance of the large P-H coupling constant (

) seen in the diethyl phosphite starting material is the primary indicator of reaction completion.

Part 3: Synthesis & Experimental Protocols

Two primary routes are recommended based on available reagents and "green chemistry" requirements.

Method A: Kabachnik-Fields Reaction (One-Pot)

This is the preferred route for atom economy and ease of execution.

Reagents:

- Diethyl phosphite (1.0 equiv)
- Formaldehyde (37% aq. or paraformaldehyde, 1.05 equiv)
- Methylamine (33% in EtOH or 40% aq., 1.05 equiv)
- Catalyst: None (thermal) or

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(5 mol%) for acceleration.

Protocol:

- Setup: Charge a round-bottom flask with methylamine solution and cool to 0°C.
- Addition: Add formaldehyde dropwise while stirring. Allow the imine/hemiaminal to form for 15 minutes.
- Phosphorylation: Add diethyl phosphite dropwise. The reaction is exothermic; maintain temperature

  during addition.
- Reaction: Warm to room temperature, then reflux (

) for 2–4 hours.
- Monitoring: Check

  NMR. The doublet at 7.5 ppm (SM) should disappear, replaced by a singlet at ~24.5 ppm.
- Workup: Concentrate in vacuo to remove water/alcohol. Dissolve residue in

  , wash with brine, dry over

  , and concentrate.
- Purification: Vacuum distillation (high vacuum required) or use crude if purity

  .

Method B: Nucleophilic Substitution

Best if diethyl (chloromethyl)phosphonate is already available.

Protocol:

- Dissolve diethyl (chloromethyl)phosphonate (1 equiv) in acetonitrile.
- Add excess methylamine (3–5 equiv) to act as both nucleophile and base (scavenging HCl).

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- Heat in a sealed pressure tube at

  for 12 hours.

- Filter off the methylammonium chloride salt.

- Concentrate the filtrate to obtain the product.

Reaction Pathway Diagram

The following diagram illustrates the synthesis pathways and potential side products.

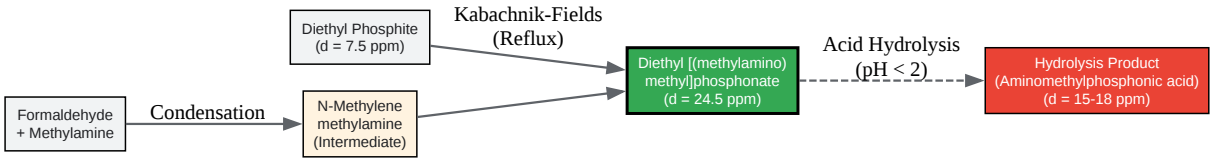

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Figure 1: Synthetic pathway for the Kabachnik-Fields production of the target phosphonate, highlighting the critical intermediate and potential hydrolysis degradation product.

Part 4: Applications & Performance

pH Sensing Probe

-Aminophosphonates exhibit pH-dependent

NMR shifts.

- Mechanism: Protonation of the amine nitrogen exerts an inductive effect on the phosphorus nucleus.

- Performance:

  - : The shift difference between protonated and deprotonated forms is typically 2–4 ppm.

  - pKa:

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6.5–7.5, making it ideal for physiological pH monitoring in biological media (cytosol mimics).

- Advantage: Unlike inorganic phosphate (

), this probe does not participate in metabolic pathways (glycolysis), providing a stable readout.

Synthetic Intermediate

The

-methyl group allows for further functionalization:

- Peptidomimetics: Precursor for

  -methylated phosphonopeptides (enzyme inhibitors).

- Herbicides: Structural analog to glyphosate (though less active), used in structure-activity relationship (SAR) studies.

References

- Kabachnik-Fields Reaction Overview: Cherkasov, R. A., & Galkin, V. I. (1998). The Kabachnik–Fields Reaction: Synthetic Potential and the Problem of the Mechanism. Russian Chemical Reviews. Link
- -Aminophosphonates: Boduszek, B. (1996).
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  - and

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  NMR pH indicators.[1] Bioorganic & Medicinal Chemistry. Link
- Spectral Data Verification: PubChem Compound Summary for CID 12845692 (Related N,N-dimethyl analog). Link
- General Phosphonate Shifts: Kalinichenko, E. N., et al. (2003).

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